Introduction: The Strategic Importance of Halogenated Anilines

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Compound of Interest

Compound Name:	*4-Chloro-2,5-difluoroaniline*
CAS No.:	*2613-30-1*
Cat. No.:	*B1591006*

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In the landscape of modern drug discovery and materials science, halogenated organic compounds serve as indispensable building blocks. Among these, **4-Chloro-2,5-difluoroaniline** has emerged as a particularly valuable intermediate. Its unique substitution pattern—featuring three distinct halogen atoms on an aniline core—provides a trifecta of reactivity and property modulation that is highly sought after by researchers. The presence of fluorine atoms is known to significantly enhance crucial pharmacokinetic properties such as metabolic stability and binding affinity, while the chlorine atom offers an additional, distinct site for chemical modification.[1][2][3] This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the molecular structure, properties, and practical applications of **4-Chloro-2,5-difluoroaniline**, grounded in established scientific principles.

Molecular Identity and Physicochemical Properties

A precise understanding of a molecule's structure and properties is the foundation of its effective application. **4-Chloro-2,5-difluoroaniline** is a solid at room temperature, characterized by the identifiers and properties detailed below.

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Molecular Structure and Key Identifiers

The structure consists of a benzene ring substituted with an amino group at position 1, fluorine atoms at positions 2 and 5, and a chlorine atom at position 4.

Caption: 2D representation of **4-Chloro-2,5-difluoroaniline**.

- IUPAC Name: **4-chloro-2,5-difluoroaniline**[4]
- CAS Number: 2613-30-1[4][5]
- Molecular Formula: $C_6H_4ClF_2N$[5]
- SMILES:C1=C(C(=CC(=C1F)N)F)Cl[5]
- InChI Key:PYRVOUSDQGBZRG-UHFFFAOYSA-N[6]

Physicochemical Data

The compound's physical and chemical properties dictate its handling, storage, and reactivity. This data is critical for designing experimental conditions.

Property	Value	Source(s)
Molecular Weight	163.55 g/mol	[5][7][8]
Physical Form	Solid	
Purity (Typical)	≥98%	[4][5]
Topological Polar Surface Area (TPSA)	26.02 $Å^2$	[5]
LogP (Octanol-Water Partition Coeff.)	2.20	[5]
Hydrogen Bond Donors	1	[5]
Hydrogen Bond Acceptors	1	[5]

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The LogP value of 2.20 suggests moderate lipophilicity, a key parameter in drug design influencing membrane permeability and absorption.

Synthesis, Reactivity, and Applications

Synthetic Pathways

The synthesis of substituted anilines like **4-Chloro-2,5-difluoroaniline** often involves multi-step sequences. A common conceptual approach begins with a readily available, halogenated nitrobenzene. The synthesis generally involves the strategic introduction of halogen atoms followed by the reduction of a nitro group to the target aniline. For instance, a plausible route could start from p-fluoronitrobenzene, proceeding through bromination, chlorination, and a final fluorination via a diazotization reaction, with a critical nitro group reduction step to yield the aniline functionality.[9] The specific sequence and reagents are chosen to control the regioselectivity of the halogenation steps.

Chemical Reactivity and Role as a Synthon

The utility of **4-Chloro-2,5-difluoroaniline** lies in its predictable reactivity.

- The Amino Group: As the primary reactive site, the -NH_2 group readily undergoes acylation, alkylation, and diazotization, allowing for its conversion into a wide range of functional groups or for its use as a nucleophile in coupling reactions.

- The Aromatic Ring: The electron-withdrawing nature of the fluorine and chlorine atoms deactivates the ring towards electrophilic substitution but activates it for nucleophilic aromatic substitution (SNA_r), particularly at the positions ortho and para to the fluorine atoms. This dual reactivity makes it a versatile building block.

Applications in Drug Development and Agrochemicals

The incorporation of fluorine and chlorine is a well-established strategy in medicinal and agricultural chemistry.[10]

- Pharmaceuticals: Fluorine atoms can enhance metabolic stability by blocking sites of oxidation and can increase binding affinity by forming favorable interactions with enzyme pockets.[1][2] This makes **4-Chloro-2,5-difluoroaniline** a valuable starting material for synthesizing active pharmaceutical ingredients (APIs).

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- Agrochemicals: In agrochemicals, halogenation can increase the potency and environmental persistence of herbicides and pesticides, leading to more effective crop protection.[1][3]

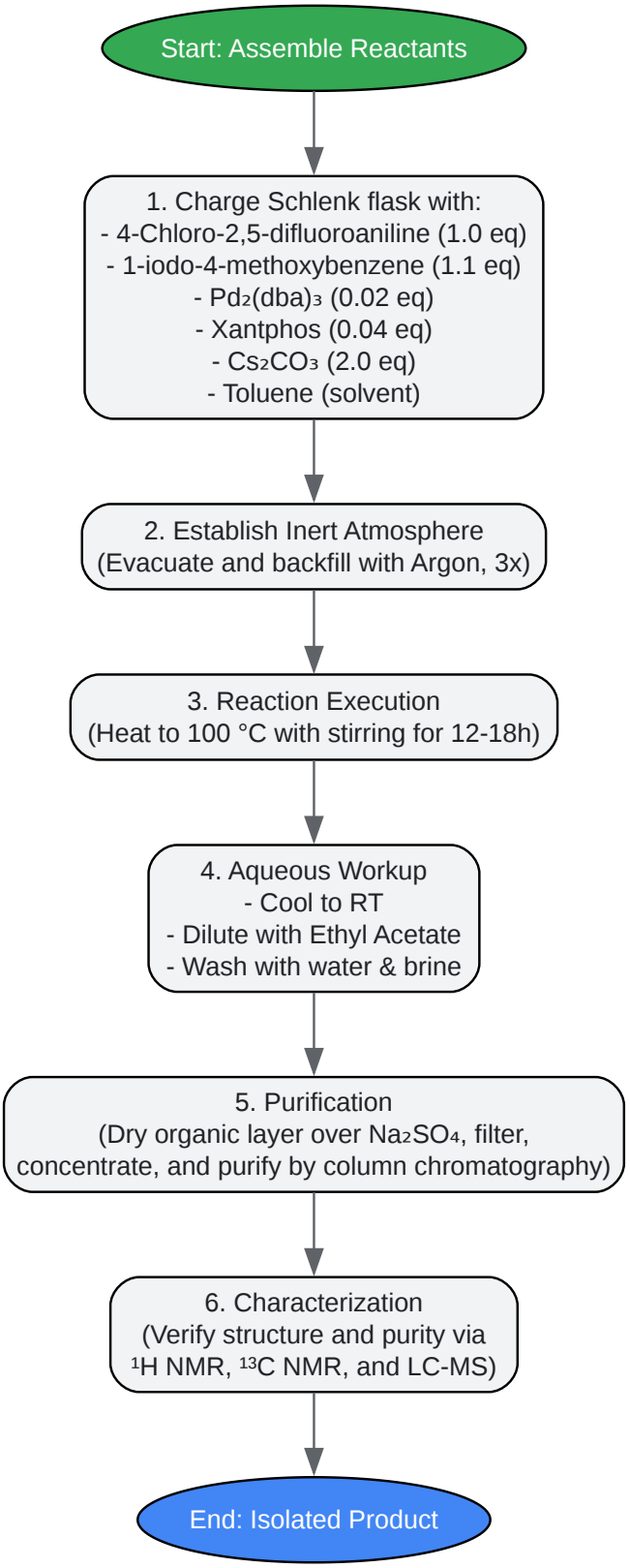
Experimental Protocol: Palladium-Catalyzed Buchwald-Hartwig Amination

To illustrate the practical utility of **4-Chloro-2,5-difluoroaniline**, this section details a representative experimental workflow. The Buchwald-Hartwig amination is a powerful C-N bond-forming reaction widely used in drug discovery.

Objective: To synthesize N-(4-methoxyphenyl)-**4-chloro-2,5-difluoroaniline**.

Causality: This protocol exemplifies the use of the aniline's amino group as a nucleophile in a cross-coupling reaction. The choice of a palladium catalyst, a specific phosphine ligand (e.g., Xantphos), and a base is critical for achieving high yield and preventing side reactions. The inert atmosphere is a self-validating system to ensure the stability of the catalyst and reactants.

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Caption: Workflow for a Buchwald-Hartwig amination protocol.

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Step-by-Step Methodology

- Vessel Preparation: A Schlenk flask and magnetic stir bar are dried in an oven at 120 °C overnight and allowed to cool under a stream of argon.
- Reagent Addition: To the flask, add **4-Chloro-2,5-difluoroaniline** (1.0 mmol), 1-iodo-4-methoxybenzene (1.1 mmol), cesium carbonate (Cs_2CO_3, 2.0 mmol), and the palladium catalyst system (e.g., $Pd_2(dba)_3$, 0.02 mmol) and ligand (e.g., Xantphos, 0.04 mmol).
- Inert Atmosphere: The flask is sealed, and the atmosphere is evacuated and backfilled with argon. This cycle is repeated three times to ensure all oxygen is removed, which is crucial for preventing the degradation of the palladium catalyst.
- Solvent Addition and Reaction: Anhydrous toluene (5 mL) is added via syringe. The reaction mixture is then heated to 100 °C and stirred vigorously for 12-18 hours. Progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Upon completion, the reaction is cooled to room temperature. The mixture is diluted with ethyl acetate (20 mL) and washed sequentially with water (2 x 15 mL) and brine (15 mL).
- Purification: The organic layer is dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and the solvent is removed under reduced pressure. The resulting crude product is purified by flash column chromatography on silica gel.
- Characterization: The structure and purity of the final product are confirmed using nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry.

Safety and Handling

As a halogenated amine, **4-Chloro-2,5-difluoroaniline** requires careful handling in a laboratory setting.

- Hazard Identification: The compound is classified with the GHS07 pictogram (exclamation mark) and is associated with the following hazard statements: H302 (Harmful if swallowed),

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H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[8]

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves.[4][11]
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[11][12] Avoid contact with skin and eyes.[13]
- Storage: Store in a tightly sealed container in a cool, dry place away from light and incompatible substances.[5] An inert atmosphere is recommended for long-term storage to prevent degradation.
- First Aid: In case of skin contact, wash immediately with plenty of soap and water.[12][13] For eye contact, rinse cautiously with water for several minutes.[11][13] If inhaled, move to fresh air.[12] Seek medical attention if irritation persists or if swallowed.[11][12]

Conclusion

4-Chloro-2,5-difluoroaniline is more than just a chemical compound; it is a strategic tool for molecular design. Its carefully arranged halogen substituents provide a unique combination of reactivity and property-enhancing features that are invaluable to researchers in pharmaceuticals, agrochemicals, and materials science. A thorough understanding of its molecular weight, structure, and safe handling protocols, as outlined in this guide, is the first step toward unlocking its full potential in the laboratory and beyond.

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